

Acid Yellow 61: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Acid yellow 61

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An In-depth Examination of the Synthesis, Properties, and Applications of a Key Azo Dye

Abstract

Acid Yellow 61, a prominent member of the single azo dye class, holds significant industrial importance, particularly in the coloration of textiles and leather. This technical guide provides a detailed overview of **Acid Yellow 61** for researchers, scientists, and drug development professionals. The document encompasses its chemical and physical properties, a thorough experimental protocol for its synthesis, and methods for its analytical determination and removal from aqueous solutions. Furthermore, this guide delves into the toxicological and environmental considerations associated with **Acid Yellow 61**, offering a comprehensive resource for its informed handling and investigation.

Introduction

Acid Yellow 61, identified by the Colour Index number 18968 and CAS number 12217-38-8, is a synthetic organic dye belonging to the acid dye category.[1][2] Its molecular structure features a single azo bond ($-N=N-$), which is characteristic of azo dyes and is responsible for its yellow hue.[3] The presence of sulfonic acid groups in its structure imparts water solubility and allows it to bind to protein and polyamide fibers through ionic interactions.[4] This property makes it a widely used colorant for wool, silk, and nylon.[5] Given its prevalence in industrial applications, a thorough understanding of its chemical characteristics, synthesis, and environmental footprint is crucial for researchers in various fields, from materials science to environmental toxicology.

Physicochemical Properties

Acid Yellow 61 is a yellow powder with good solubility in water, a key characteristic for its application in dyeing processes.[3][5] Its chemical structure and properties are summarized in the tables below.

Identifier	Value
Chemical Name	sodium 2,5-dichloro-4-[4-[[2-[(ethylphenylamino)sulfonyl]phenyl]azo]-4,5-dihydro-3-methyl-5-oxo-1H-pyrazol-1-yl]benzenesulfonate[6]
C.I. Name	Acid Yellow 61[3]
C.I. Number	18968[1][2]
CAS Number	12217-38-8[1][2]
Molecular Formula	C ₂₄ H ₂₀ Cl ₂ N ₅ NaO ₆ S ₂ [3]
Molecular Weight	632.47 g/mol [3]

Property	Value/Description
Appearance	Yellow powder[3][5]
Solubility	Soluble in water; 35 g/L in water at 90 °C[3][4]
Behavior in Acids	In concentrated sulfuric acid, it appears as an old yellow color; upon dilution, the color remains the same with precipitation. In an aqueous solution with hydrochloric acid, it turns to a tender yellow.[3][5]
Behavior in Bases	In an aqueous solution with sodium hydroxide, it also turns to a tender yellow and becomes slightly cloudy.[3][5]

Fastness Property	ISO	AATCC
Light Fastness	5-6	5-6
Soaping (Fading)	4	4-5
Soaping (Stain)	4	4-5
Perspiration (Fading)	4	4-5
Perspiration (Stain)	4-5	4-5
Oxygen Bleaching	-	-
Seawater	-	-

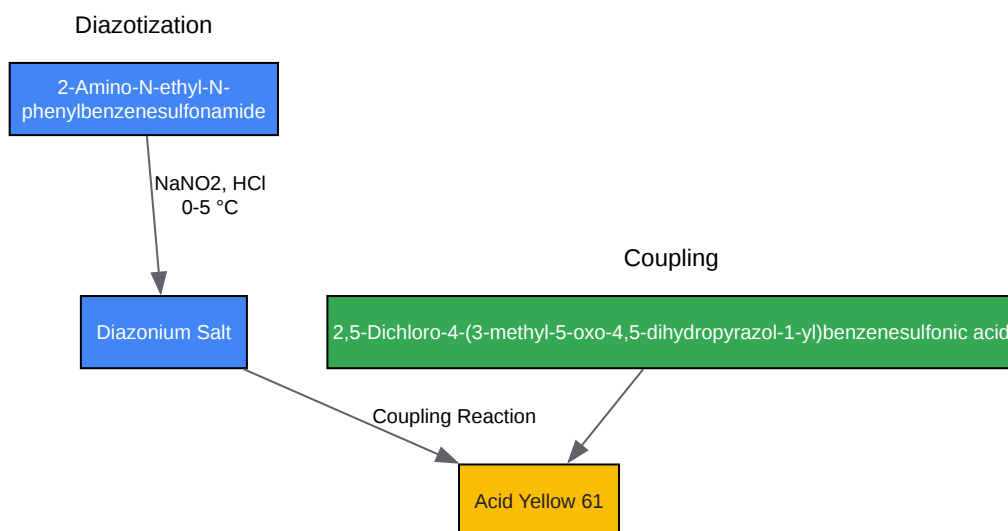
Synthesis of Acid Yellow 61

The synthesis of **Acid Yellow 61** is a classic example of azo coupling, a fundamental reaction in the production of azo dyes. The process involves two main stages: the diazotization of an aromatic amine followed by the coupling of the resulting diazonium salt with a suitable coupling component.^[3]

Manufacturing Method Overview

The synthesis of **Acid Yellow 61** is achieved through the diazotization of 2-Amino-N-ethyl-N-phenylbenzenesulfonamide, which is then coupled with 2,5-Dichloro-4-(3-methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid.^{[3][7]}

Synthesis Pathway of Acid Yellow 61



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Figure 1: Synthesis Pathway of **Acid Yellow 61**

Detailed Experimental Protocol

The following protocol provides a detailed procedure for the laboratory-scale synthesis of **Acid Yellow 61**.

Materials:

- 2-Amino-N-ethyl-N-phenylbenzenesulfonamide
- Sodium nitrite (NaNO_2)
- Concentrated hydrochloric acid (HCl)

- 2,5-Dichloro-4-(3-methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid
- Sodium hydroxide (NaOH)
- Ice
- Distilled water

Procedure:

Part 1: Diazotization

- In a beaker, dissolve a specific molar equivalent of 2-Amino-N-ethyl-N-phenylbenzenesulfonamide in a dilute solution of hydrochloric acid.
- Cool the resulting solution to 0-5 °C in an ice bath with continuous stirring.
- In a separate beaker, prepare a concentrated aqueous solution of sodium nitrite.
- Slowly add the sodium nitrite solution dropwise to the cooled amine solution, maintaining the temperature below 5 °C. The formation of the diazonium salt is indicated by a color change.

Part 2: Azo Coupling

- In a separate beaker, dissolve a molar equivalent of 2,5-Dichloro-4-(3-methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid in an aqueous solution of sodium hydroxide.
- Cool this solution to 0-5 °C in an ice bath.
- Slowly add the cold diazonium salt solution to the cold coupling component solution with vigorous stirring.
- A yellow precipitate of **Acid Yellow 61** will form. Continue stirring the reaction mixture in the ice bath for an additional 30 minutes to ensure the completion of the reaction.
- Isolate the precipitated dye by vacuum filtration and wash with cold distilled water.
- Dry the product in a vacuum oven at a low temperature.

Analytical Methods

The detection and quantification of **Acid Yellow 61** in various matrices, such as wastewater and dyed textiles, are crucial for quality control and environmental monitoring. High-Performance Liquid Chromatography (HPLC) with a Diode-Array Detector (DAD) is a commonly employed technique for the analysis of azo dyes.^{[8][9]}

HPLC-DAD Analysis Protocol

Instrumentation:

- HPLC system equipped with a quaternary pump, autosampler, column oven, and DAD.
- C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm).

Reagents:

- Acetonitrile (HPLC grade)
- Ammonium acetate or formic acid (for mobile phase buffering)
- Ultrapure water

Procedure:

- **Standard Preparation:** Prepare a stock solution of **Acid Yellow 61** in a suitable solvent (e.g., water or methanol). From the stock solution, prepare a series of calibration standards by serial dilution.
- **Sample Preparation:**
 - **Aqueous Samples:** Filter the sample through a 0.45 µm syringe filter.
 - **Solid Samples (e.g., textiles):** Extract the dye from the solid matrix using a suitable solvent, followed by filtration.
- **Chromatographic Conditions:**

- Mobile Phase: A gradient elution is typically used, for example, with a mixture of ammonium acetate buffer and acetonitrile.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Injection Volume: 10-20 µL.
- Detection: Monitor the absorbance at the wavelength of maximum absorption (λ_{max}) of **Acid Yellow 61**. A full UV-Vis spectrum can also be recorded to confirm the identity of the peak.
- Quantification: Construct a calibration curve by plotting the peak area of the standards against their concentration. Determine the concentration of **Acid Yellow 61** in the sample by interpolating its peak area on the calibration curve.

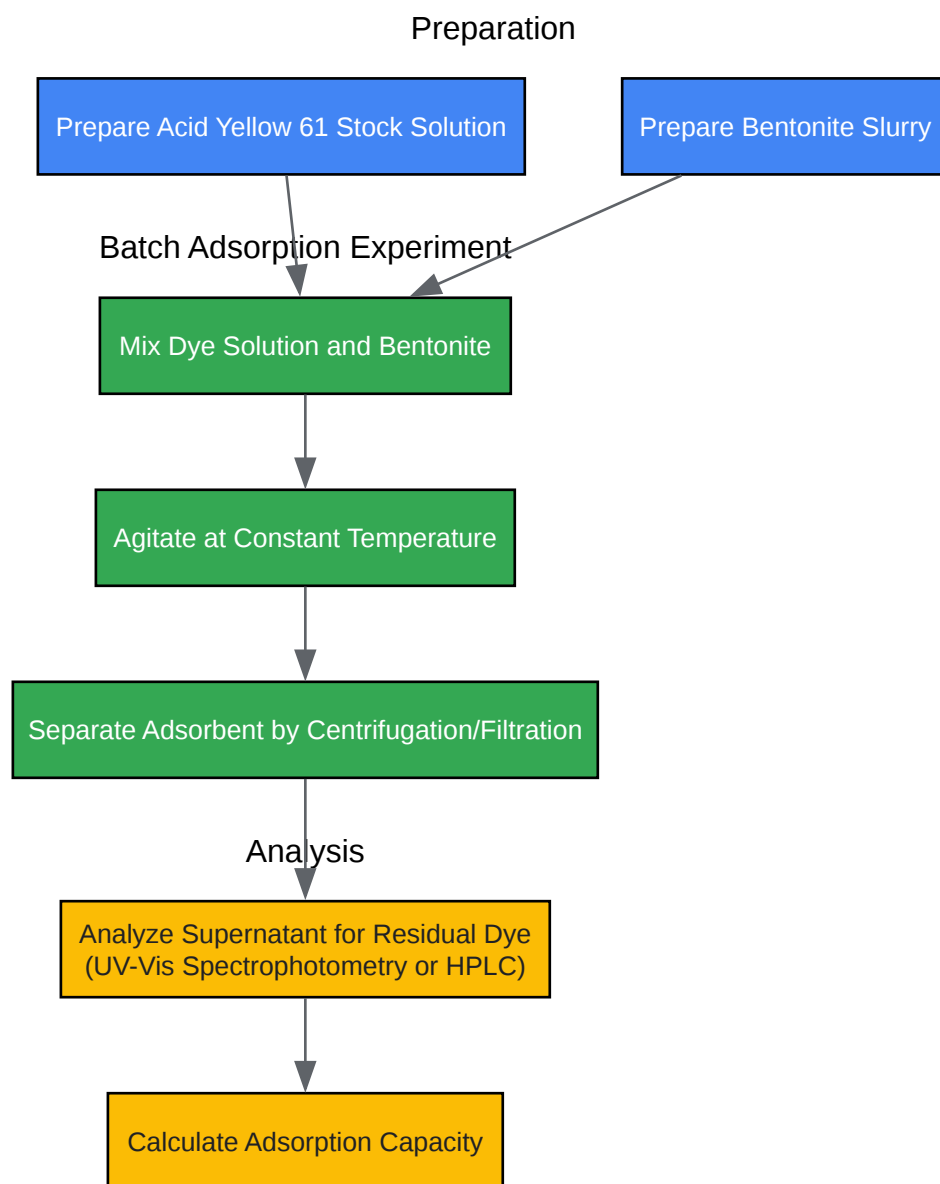
Adsorption-Based Removal from Aqueous Solutions

The release of azo dyes into the environment is a significant concern. Adsorption is a widely studied and effective method for the removal of dyes from wastewater. Bentonite clay, a naturally occurring and low-cost adsorbent, has shown potential for the removal of acid dyes.

[\[10\]](#)[\[11\]](#)

Experimental Workflow for Adsorption Studies

Experimental Workflow for Adsorption of Acid Yellow 61 on Bentonite



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Figure 2: Adsorption Experimental Workflow

Detailed Batch Adsorption Protocol

Materials:

- **Acid Yellow 61**
- Bentonite clay
- pH meter
- Shaker (temperature-controlled)
- Centrifuge or filtration apparatus
- UV-Vis spectrophotometer or HPLC system

Procedure:

- Preparation of Adsorbate Solution: Prepare a stock solution of **Acid Yellow 61** of a known concentration in distilled water.
- Batch Adsorption Experiments:
 - In a series of flasks, add a fixed amount of bentonite clay.
 - To each flask, add a known volume of the **Acid Yellow 61** solution of a specific initial concentration.
 - Adjust the pH of the solutions to the desired value using dilute HCl or NaOH.
 - Place the flasks in a shaker and agitate at a constant speed and temperature for a predetermined time to reach equilibrium.
- Analysis:
 - After agitation, separate the bentonite from the solution by centrifugation or filtration.
 - Measure the concentration of the remaining **Acid Yellow 61** in the supernatant using a UV-Vis spectrophotometer at its λ_{max} or by HPLC.

- **Calculation of Adsorption Capacity:** The amount of dye adsorbed per unit mass of adsorbent at equilibrium, q_e (mg/g), can be calculated using the following equation: $q_e = (C_0 - C_e) * V / m$ where:
 - C_0 is the initial dye concentration (mg/L)
 - C_e is the equilibrium dye concentration (mg/L)
 - V is the volume of the solution (L)
 - m is the mass of the adsorbent (g)
- **Isotherm and Kinetic Studies:** By varying the initial dye concentration and contact time, adsorption isotherms (e.g., Langmuir, Freundlich) and kinetic models (e.g., pseudo-first-order, pseudo-second-order) can be investigated to understand the adsorption mechanism.
[\[11\]](#)[\[12\]](#)

Toxicological and Environmental Considerations

Toxicology

While specific toxicological data for **Acid Yellow 61** is not readily available in public literature, as an azo dye, it is important to consider the potential for the reductive cleavage of the azo bond to form aromatic amines. Some aromatic amines are known to be mutagenic and carcinogenic.[\[5\]](#) Therefore, appropriate safety precautions should be taken when handling **Acid Yellow 61**, including the use of personal protective equipment to avoid skin and eye contact, and inhalation of the powder.[\[13\]](#)[\[14\]](#)

Environmental Fate and Biodegradation

Sulfonated azo dyes, such as **Acid Yellow 61**, are generally resistant to aerobic biodegradation due to the electron-withdrawing nature of the sulfonate groups and the stability of the azo bond.[\[1\]](#) Under anaerobic conditions, the azo bond can be cleaved by microorganisms to form colorless aromatic amines.[\[5\]](#) These aromatic amines may then be susceptible to further degradation under aerobic conditions.[\[3\]](#)[\[5\]](#) The complete mineralization of sulfonated azo dyes often requires a sequential anaerobic-aerobic treatment process.[\[5\]](#) The ecotoxicity of **Acid Yellow 61** and its degradation products requires further investigation to fully assess its environmental impact.

Conclusion

Acid Yellow 61 remains a significant colorant in various industries due to its dyeing properties. This technical guide has provided a comprehensive overview of its chemical and physical characteristics, detailed methodologies for its synthesis and analysis, and a protocol for its removal from aqueous solutions via adsorption. The provided diagrams for the synthesis pathway and experimental workflow offer clear visual representations of these processes. While there are gaps in the publicly available specific toxicological and ecotoxicological data for **Acid Yellow 61**, the information presented on the general characteristics of sulfonated azo dyes highlights the importance of responsible handling and disposal. This guide serves as a valuable resource for researchers and professionals, enabling a more informed approach to the study and application of **Acid Yellow 61**.

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